

Physical properties like melting and boiling point of 3-Hydroxy-5-methylbenzoic acid

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Compound of Interest

Compound Name: 3-Hydroxy-5-methylbenzoic acid

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A Technical Guide to the Physical Properties of 3-Hydroxy-5-methylbenzoic Acid

This technical guide provides an in-depth overview of the key physical properties of **3-Hydroxy-5-methylbenzoic acid**, with a specific focus on its melting and boiling points. The information is intended for researchers, scientists, and professionals in the field of drug development.

Physical and Chemical Properties

3-Hydroxy-5-methylbenzoic acid, also known as 3,5-cresotic acid, is a white to light brown solid.^{[1][2]} It is a derivative of benzoic acid and is used as a reactant in the synthesis of various chemical compounds, including thrombin inhibitors for treating coagulation disorders.^[1]

Quantitative Data Summary

The physical properties of **3-Hydroxy-5-methylbenzoic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Melting Point	202-203 °C	[1][2]
(literature value: 207-208 °C)	[1][2]	
Boiling Point	351 °C at 760 mmHg	[3]
Molecular Weight	152.15 g/mol	[4]
Density	1.304 g/cm ³	[3]
Flash Point	180.3 °C	[3]

Experimental Protocols

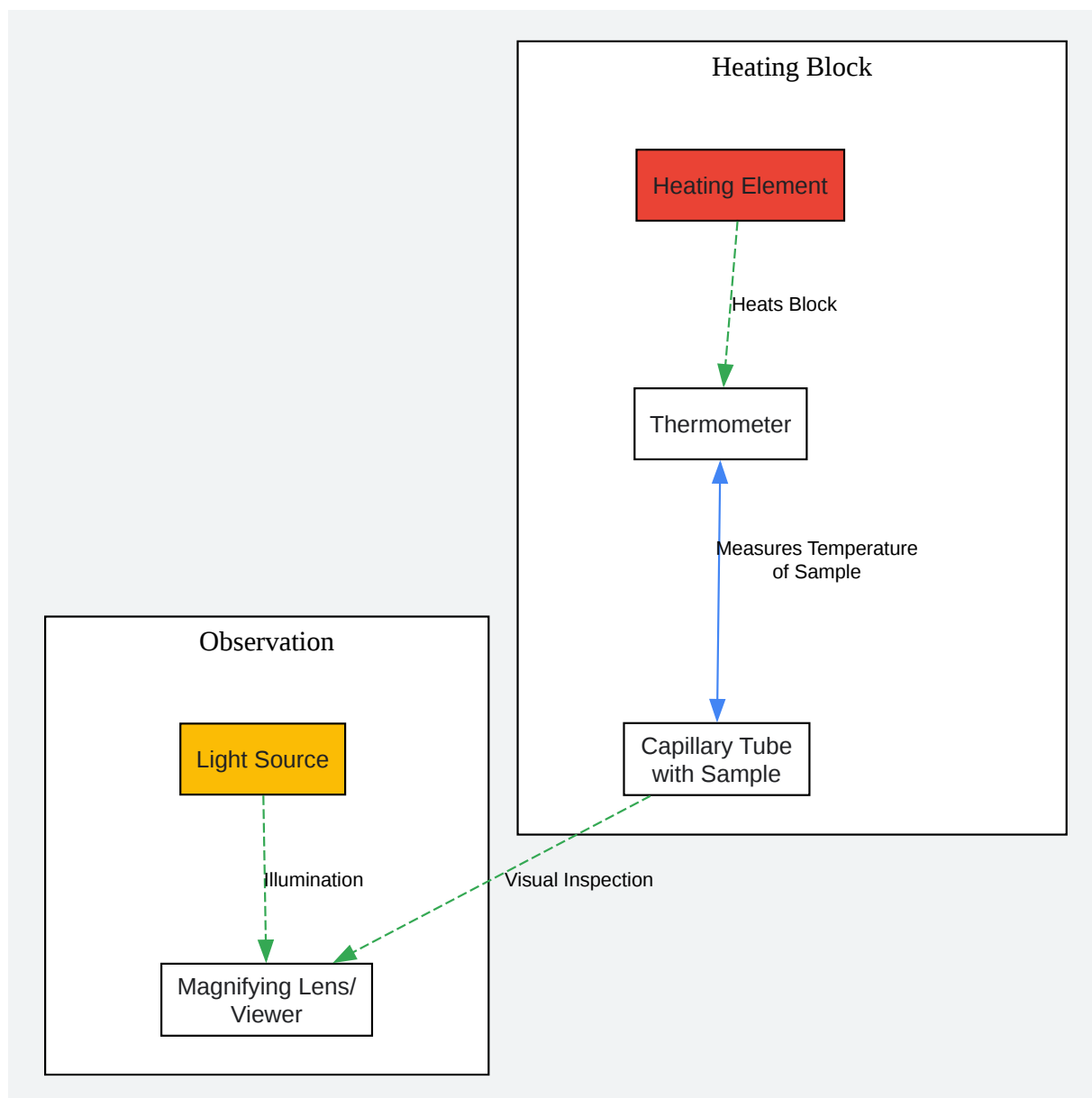
The following sections detail the standard methodologies for determining the melting and boiling points of organic compounds like **3-Hydroxy-5-methylbenzoic acid**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For pure crystalline compounds, this transition occurs over a narrow temperature range. The capillary tube method is a common and reliable technique for determining the melting point.

Protocol:

- **Sample Preparation:** A small amount of the dry, powdered **3-Hydroxy-5-methylbenzoic acid** is packed into a thin-walled capillary tube, sealed at one end, to a height of about 2-3 mm.[5]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then placed in a heating bath (e.g., an oil bath or a melting point apparatus).[6]
- **Heating:** The heating bath is heated slowly and steadily, at a rate of approximately 1-2 °C per minute as the melting point is approached.[5]
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.



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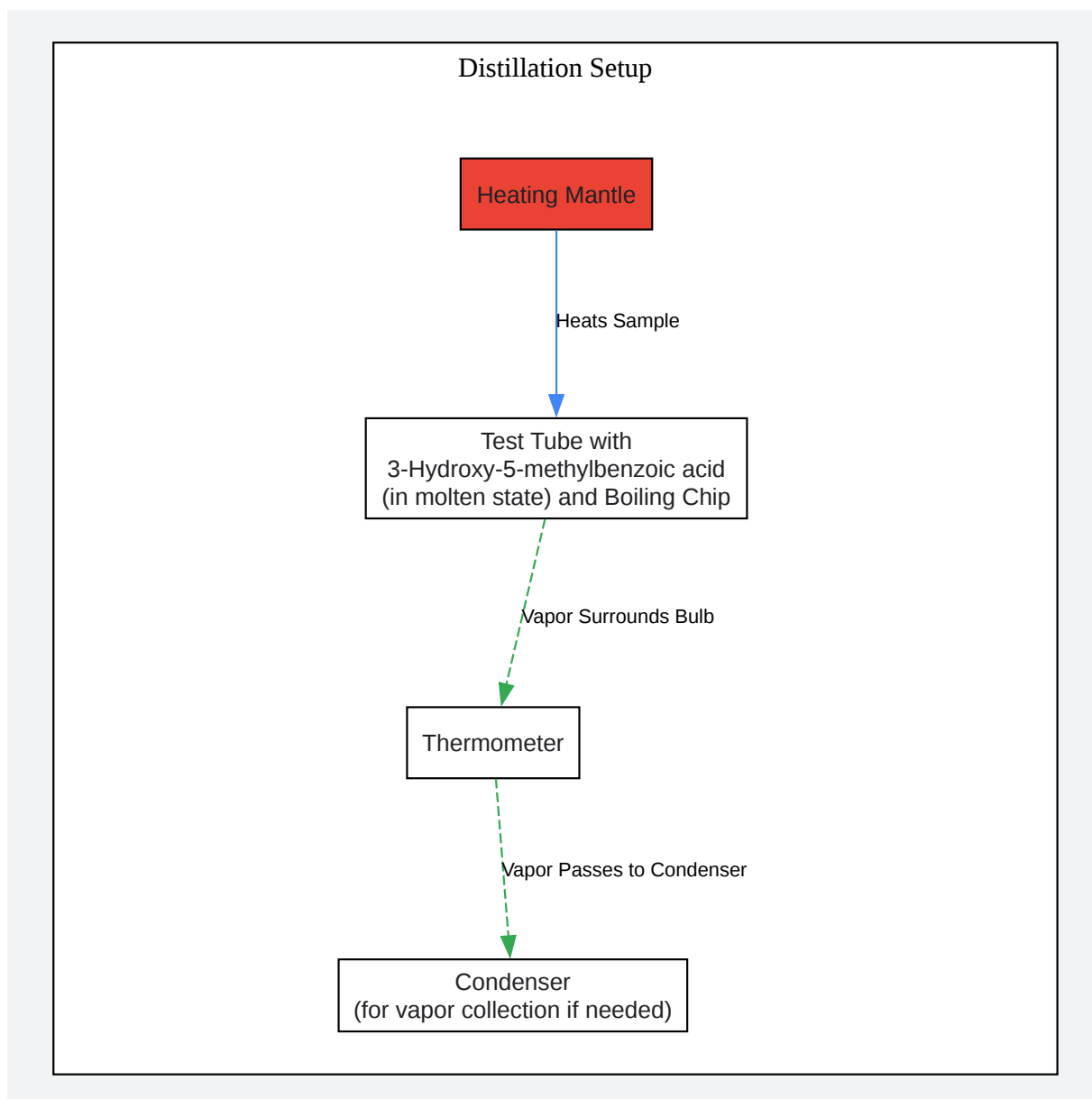
Diagram 1: Workflow for Melting Point Determination.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For pure compounds, the boiling point is a characteristic physical property.

Protocol:

- **Sample Preparation:** A small volume (a few mL) of the substance is placed in a test tube or a small flask, along with a boiling chip to ensure smooth boiling.
- **Apparatus Setup:** A thermometer is positioned in the test tube so that the top of the bulb is level with the side arm of the distillation apparatus, ensuring it measures the temperature of the vapor as it passes into the condenser. The test tube is placed in a heating bath.
- **Heating:** The heating bath is heated gently.
- **Observation:** As the liquid boils, the vapor rises and surrounds the thermometer bulb. The temperature will stabilize at the boiling point of the substance. This stable temperature is recorded as the boiling point. It is crucial to note the atmospheric pressure at the time of the measurement, as the boiling point is pressure-dependent.



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Diagram 2: Experimental Setup for Boiling Point Determination.

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